

Application Notes and Protocols for Preparing MK-0608 Stock Solution in DMSO

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Compound of Interest

Compound Name: MK-0608

Cat. No.: B7828907

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Introduction

MK-0608 is a potent, orally bioavailable inhibitor of the hepatitis C virus (HCV) NS5B RNA-dependent RNA polymerase.[1] Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible results in preclinical and in vitro studies. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving **MK-0608** due to its high solubilizing capacity for this compound.[2] This document provides a detailed protocol for the preparation, storage, and handling of **MK-0608** stock solutions in DMSO.

Quantitative Data Summary

The following table summarizes the key quantitative data for **MK-0608** and its solution in DMSO.

Parameter	Value	Reference
Molecular Weight	280.28 g/mol	[2]
Solubility in DMSO	250 mg/mL (891.97 mM)	[2]
Recommended Storage (Powder)	-20°C for 3 years, 4°C for 2 years	[2]
Recommended Storage (in DMSO)	-80°C for up to 6 months, -20°C for up to 1 month	

Experimental Protocol

This protocol details the steps for preparing a 10 mM stock solution of **MK-0608** in DMSO.

Materials:

- **MK-0608** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or vials (amber or wrapped in foil)
- Vortex mixer
- Sonicator (optional, but recommended)
- Calibrated micropipettes
- Analytical balance

Procedure:

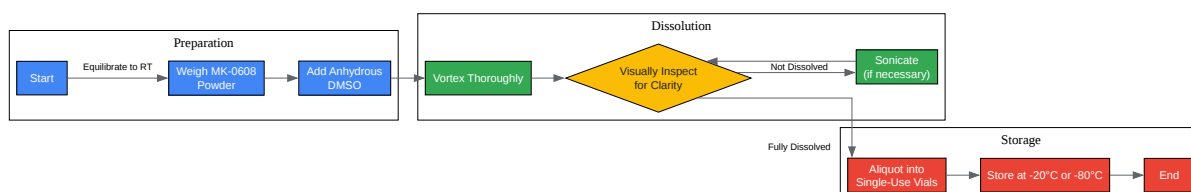
- **Pre-weighing Preparation:** Before opening, bring the vial of **MK-0608** powder to room temperature to prevent condensation of moisture.
- **Weighing MK-0608:** Carefully weigh out the desired amount of **MK-0608** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.80

mg of **MK-0608** (Mass = $0.01 \text{ mol/L} \times 0.001 \text{ L} \times 280.28 \text{ g/mol} = 0.00280 \text{ g} = 2.80 \text{ mg}$).

- Adding DMSO: Add the appropriate volume of DMSO to the vial containing the **MK-0608** powder. For a 10 mM stock solution, if you weighed 2.80 mg of **MK-0608**, you would add 1 mL of DMSO.
- Dissolution:
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the solution for 5-10 minutes. Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in amber or foil-wrapped microcentrifuge tubes.
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).

Note on DMSO: The hygroscopic nature of DMSO can impact the solubility of the product. It is crucial to use anhydrous or newly opened DMSO for the best results.

Workflow for MK-0608 Stock Solution Preparation



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Caption: Workflow for preparing **MK-0608** stock solution in DMSO.

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References

- 1. Robust Antiviral Efficacy upon Administration of a Nucleoside Analog to Hepatitis C Virus-Infected Chimpanzees - PMC [pmc.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
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